

An In-depth Technical Guide to 5-Methyl-2pyrazinecarboxylic Acid

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Compound of Interest

Compound Name: 5-Methyl-2-pyrazinecarboxylic acid

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties and synthesis of key chemical entities is paramount. This document provides a detailed overview of **5-Methyl-2-pyrazinecarboxylic acid**, a significant intermediate in the synthesis of various pharmaceuticals.[1][2]

Core Molecular Data

5-Methyl-2-pyrazinecarboxylic acid is a heterocyclic organic compound with the molecular formula C6H6N2O2.[1][3][4][5] Its molecular structure consists of a pyrazine ring substituted with a methyl group and a carboxylic acid group. This compound is also known by several synonyms, including 2-Methyl-5-pyrazinecarboxylic acid and 5-methylpyrazine-2-carboxylic acid.[3][4][5]

Quantitative data for **5-Methyl-2-pyrazinecarboxylic acid** is summarized in the table below for ease of reference and comparison.



Property	Value	Source
Molecular Formula	C6H6N2O2	[1][3][4][5]
Molecular Weight	138.12 g/mol	[1][3][4][6][7]
Melting Point	167-171 °C	[1][2]
CAS Number	5521-55-1	[1][3][4][5]
SMILES	CC1=CN=C(C=N1)C(=O)O	[4]
InChI Key	RBYJWCRKFLGNDB- UHFFFAOYSA-N	[4][7]

Molecular Structure Visualization

The two-dimensional chemical structure of **5-Methyl-2-pyrazinecarboxylic acid** is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

Caption: Molecular structure of **5-Methyl-2-pyrazinecarboxylic acid**.

Experimental Protocols

The synthesis of **5-Methyl-2-pyrazinecarboxylic acid** is a critical process for its application in pharmaceutical manufacturing. Below is a detailed methodology for a key synthetic step.

Synthesis of 5-Methyl-2-pyrazinecarboxylic acid via Hydrolysis

This protocol describes the acid-catalyzed hydrolysis of a precursor ester to yield the final carboxylic acid product.

- Reactants and Materials:
 - Precursor ester (e.g., methyl 5-methyl-2-pyrazinecarboxylate)
 - Toluene (solvent)
 - Hydrogen chloride (HCl) gas



- Ethanol (for trituration)
- Procedure:
 - The precursor ester is dissolved in toluene.
 - HCl gas is bubbled through the solution for approximately 90 minutes.
 - The reaction mixture is then stirred at room temperature for 16 hours to ensure complete hydrolysis.
 - Following the reaction period, the toluene solvent is removed by evaporation under reduced pressure.
 - The resulting crude product is triturated with hot ethanol to purify the 5-Methyl-2pyrazinecarboxylic acid.
 - The purified product is then dried to remove any residual solvent.[7]

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow of the described experimental protocol for the synthesis of **5-Methyl-2-pyrazinecarboxylic acid**.



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Caption: Workflow for the synthesis of **5-Methyl-2-pyrazinecarboxylic acid**.

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